

4-Iodobenzamide: A Comprehensive Technical Guide to Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential information on the safety, handling, and storage of **4-lodobenzamide**. The following sections detail the known hazards, recommended procedures, and necessary precautions to ensure the safe and effective use of this compound in a laboratory and drug development setting.

Hazard Identification and Classification

4-lodobenzamide is classified as a hazardous substance.[1][2] All personnel handling this chemical must be thoroughly familiar with its potential hazards.

GHS Classification:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[1][2]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[1][3]
- Skin Irritation (Category 2): Causes skin irritation.[3]
- Specific target organ toxicity, single exposure (Category 3), Respiratory system: May cause respiratory irritation.[3]

Hazard Statements:



- H302: Harmful if swallowed.[1][2]
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[1][2][3]
- H335: May cause respiratory irritation.[3]

Quantitative Data Summary

While specific quantitative toxicity data such as LD50 values for **4-lodobenzamide** are not readily available in the public domain, the following table summarizes its known physical and chemical properties.

Property	Value	Reference
Molecular Formula	C7H6INO	[4]
Molecular Weight	247.03 g/mol	[4]
Melting Point	215-217 °C	[2][5]
Boiling Point	328.2±25.0 °C (Predicted)	[5]
Density	1.897±0.06 g/cm3 (Predicted)	[5]
рКа	15.77±0.50 (Predicted)	[5]
Storage Temperature	Room Temperature	[5]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **4-Iodobenzamide** are not publicly available. However, a generalized protocol for an acute oral toxicity study, a key experiment for a substance classified as Acute Toxicity Category 4, is provided below based on standard methodologies.

Generalized Protocol for Acute Oral Toxicity Study (Up-and-Down Procedure)

This protocol is based on the OECD Test Guideline 425.



- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Test Animals: Healthy, young adult rodents (e.g., rats or mice) of a single sex are typically used. If both sexes are used, separate tests are conducted.
- Housing and Feeding Conditions: Animals are housed in appropriate cages under controlled environmental conditions (temperature, humidity, light cycle). Standard laboratory diet and drinking water are provided ad libitum.
- Dose Administration:
 - The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
 - The volume of liquid administered should be minimized, and for solids, the substance should be dissolved or suspended in a suitable vehicle (e.g., water, corn oil).
- Dosing Procedure (Up-and-Down Method):
 - A single animal is dosed at a starting dose level below the estimated LD50.
 - If the animal survives, the next animal is dosed at a higher dose level (e.g., by a factor of 3.2).
 - If the animal dies, the next animal is dosed at a lower dose level.
 - This process is continued one animal at a time until the stopping criteria are met (e.g., a specified number of reversals in outcome have occurred).
- Observation Period: Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations are made frequently on the day of dosing and at least once daily thereafter.
- Data Collection:
 - All signs of toxicity, including changes in skin, fur, eyes, and mucous membranes, as well
 as respiratory, circulatory, autonomic, and central nervous system effects, are recorded.



- Body weights are recorded weekly.
- At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.
- LD50 Calculation: The LD50 is calculated using the maximum likelihood method based on the outcomes (survival or death) at the different dose levels.

Safety and Handling

Strict adherence to safety protocols is mandatory when handling **4-lodobenzamide**.

- 4.1. Personal Protective Equipment (PPE)
- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Hand Protection: Wear compatible chemical-resistant gloves.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6]
 A lab coat is required.
- Respiratory Protection: In case of insufficient ventilation, wear a suitable respirator.
- 4.2. Safe Handling Practices
- Avoid all personal contact, including inhalation.[1]
- Use in a well-ventilated area.[1] A chemical fume hood is recommended.
- Do not eat, drink, or smoke when using this product.[1]
- Wash hands thoroughly after handling.[1]
- Keep containers securely sealed when not in use.[1]
- Avoid formation of dust.[6]



4.3. First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1] If eye irritation persists, get medical advice/attention.[1]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[3]
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
 Call a POISON CENTER or doctor/physician if you feel unwell.

Storage Guidelines

Proper storage of **4-lodobenzamide** is crucial to maintain its integrity and prevent accidents.

- Storage Conditions: Store in a cool, dry, and well-ventilated area.[1] Keep containers tightly closed.[6]
- Incompatible Materials: Keep away from strong oxidizing agents.
- Light Sensitivity: Protect from light.[6] Store in a dark place.[5]
- Container Integrity: Protect containers against physical damage and check regularly for leaks.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Wear appropriate personal protective equipment. Avoid breathing dust.[1]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains.



- Methods for Cleaning Up:
 - Use a dry clean-up procedure and avoid generating dust.[1]
 - Sweep up and shovel into suitable containers for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.

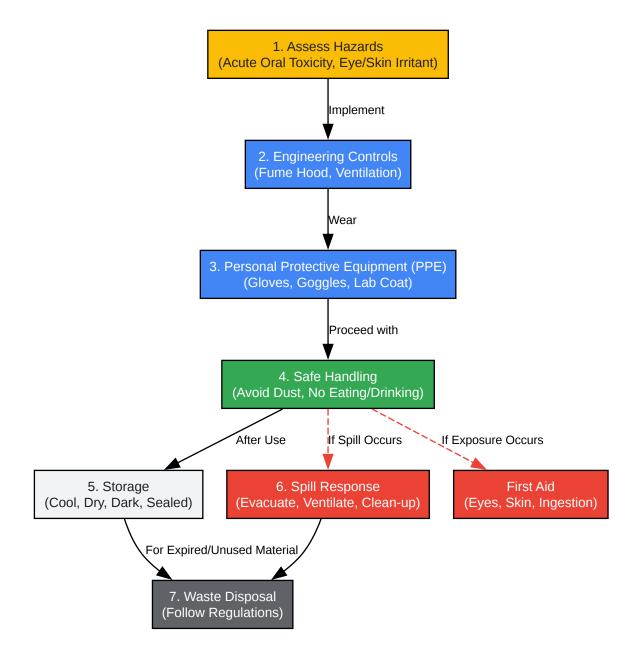
Disposal Considerations

Dispose of contents/container in accordance with local, regional, national, and international regulations. Dissolve or mix the material with a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber.

Visualizations

Logical Workflow for Handling 4-lodobenzamide





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Caption: Workflow for Safe Handling of **4-lodobenzamide**.

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